

Proper Disposal Procedures for CCG 203769

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Compound of Interest

Compound Name: CCG 203769

Cat. No.: B15607844

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides procedural guidance for the proper disposal of **CCG 203769**, a selective inhibitor of Regulator of G protein Signaling (RGS) proteins. The following information is intended to ensure the safety of laboratory personnel and compliance with standard laboratory waste management practices.

Compound Classification

Based on available information, **CCG 203769** is not classified as a hazardous substance according to Regulation (EC) No. 1907/2006 (REACH). Consequently, a formal Safety Data Sheet (SDS) with specific disposal instructions is not required. In the absence of specific mandates, the disposal of **CCG 203769** should adhere to general laboratory best practices for non-hazardous chemical waste.

General Handling and Storage

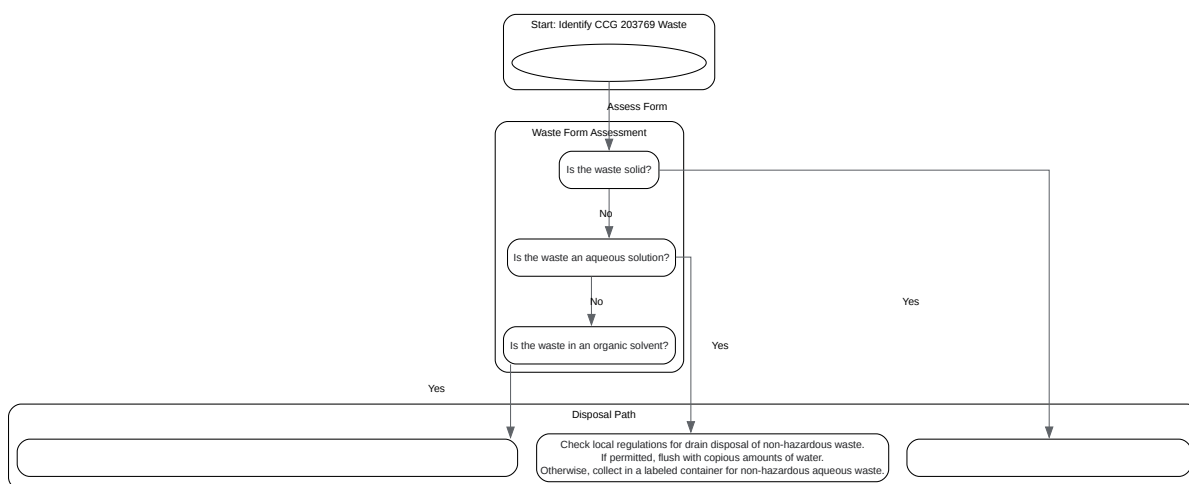
Before disposal, it is crucial to handle and store **CCG 203769** appropriately to maintain its integrity and prevent unnecessary exposure.

Storage Condition	Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

Note: For solutions in DMSO, it is recommended to prepare and use them on the same day. If stock solutions are prepared in advance, they should be stored as aliquots in tightly sealed vials.

Disposal Workflow for CCG 203769

The following diagram outlines the decision-making process for the proper disposal of **CCG 203769** in various forms.



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Caption: Disposal decision workflow for **CCG 203769**.

Step-by-Step Disposal Procedures

1. Unused or Expired Solid **CCG 203769**:

- Containerization: Place the solid **CCG 203769** in a securely sealed, clearly labeled container designated for non-hazardous solid chemical waste.

- Labeling: The label should include the chemical name ("**CCG 203769**") and a clear indication that it is "non-hazardous waste for disposal."
- Disposal: Dispose of the container through your institution's established chemical waste management program. Do not mix with general laboratory trash unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

2. Aqueous Solutions of **CCG 203769**:

- Evaluation: Confirm that the solution does not contain any other hazardous materials.
- Local Regulations: Consult your institution's EHS guidelines regarding the drain disposal of non-hazardous aqueous waste.
- Permitted Drain Disposal: If permitted, pour the solution down the drain with a copious amount of running water (at least a 20-fold excess of water) to ensure adequate dilution.
- Restricted Drain Disposal: If drain disposal is not permitted, collect the aqueous waste in a clearly labeled, sealed container. The label should indicate "non-hazardous aqueous waste" and list the contents. Dispose of it through your institution's chemical waste program.

3. Solutions of **CCG 203769** in Organic Solvents (e.g., DMSO):

- Segregation: This waste must be treated as chemical solvent waste. Do not dispose of it down the drain.
- Containerization: Collect the solution in a designated container for either halogenated or non-halogenated solvent waste, depending on the solvent used. Ensure the container is compatible with the solvent.
- Labeling: Clearly label the container with the names of all constituents (e.g., "**CCG 203769** in DMSO") and the appropriate hazard warnings for the solvent.
- Disposal: Arrange for pickup and disposal through your institution's hazardous waste management program.

4. Contaminated Labware (e.g., pipette tips, tubes, gloves):

- **Solid Waste:** If contaminated with solid **CCG 203769**, dispose of it as non-hazardous solid chemical waste.
- **Liquid Waste:** If contaminated with a solution of **CCG 203769**, it should be disposed of according to the nature of the solvent. For aqueous solutions, it can be disposed of as non-hazardous solid waste. For organic solvent solutions, it should be considered hazardous waste and disposed of accordingly.
- **Empty Containers:** The original product vial, once empty, should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as described above for the respective solvent. The rinsed, empty container can then typically be disposed of in the regular trash, with the label defaced.

Important Considerations:

- **Institutional Policies:** Always prioritize your institution's specific waste disposal policies and procedures. Contact your Environmental Health and Safety (EHS) department for clarification if needed.
- **Waste Minimization:** To the extent possible, prepare only the amount of **CCG 203769** solution required for your experiments to minimize waste generation.
- **Segregation:** Never mix non-hazardous waste with hazardous waste streams, as this will require the entire mixture to be treated as hazardous.[1]

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References

- [1. riskmanagement.sites.olt.ubc.ca](http://1.riskmanagement.sites.olt.ubc.ca) [riskmanagement.sites.olt.ubc.ca]
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